

Safeguarding Your Research: A Comprehensive Guide to Handling N-Nitrosodiethylamine-d4

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Compound of Interest

Compound Name: *N*-Nitrosodiethylamine-d4

Cat. No.: B12402798

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Handling Protocols

N-Nitrosodiethylamine-d4, a deuterated form of the potent carcinogen N-Nitrosodiethylamine (DEN), requires stringent safety protocols to minimize exposure and ensure a safe laboratory environment. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans to support your critical research in drug development and other scientific fields.

Understanding the Risks: Hazard Profile

N-Nitrosodiethylamine is classified as a probable human carcinogen and is known to be toxic if swallowed and suspected of causing genetic defects.^{[1][2]} It is a light-sensitive, volatile, clear yellow oil that is soluble in water, lipids, and other organic solvents.^[1] Due to its hazardous nature, all contact should be reduced to the lowest possible level.^[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of N-Nitrosodiethylamine is provided below. This information is critical for safe handling and storage.

Property	Value
Appearance	Clear slightly yellow liquid[4]
Boiling Point	175-177 °C[4]
Melting Point	36-37 °C[5]
Vapor Pressure	5.7 mmHg[4]
Solubility	Soluble in organic solvents like ethanol and acetone; sparingly soluble in water[5]
log Kow	0.48[4]

Toxicity Data

The following table summarizes the available toxicity data for N-Nitrosodiethylamine. This data underscores the acute toxicity of the compound.

Test	Result	Species
Oral LD50	220 mg/kg	Rat[2][6]
Oral LD50	280 mg/kg	Woman[7]
Intraperitoneal LD50	132 mg/kg	Mouse[2]
Intraperitoneal LD50	216 mg/kg	Rat[7]
Intravenous LD50	280 mg/kg	Rat[2]
Subcutaneous LD50	195 mg/kg	Rat[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **N-Nitrosodiethylamine-d4** is crucial for safety. The following sections detail the necessary personal protective equipment (PPE), handling procedures, and disposal methods.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. A multi-layered approach is recommended.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving is recommended.[1] For concentrated solutions, use Butyl rubber or SilverShield®/4H® gloves.[1][3]	Provides robust protection against skin contact. DEN can degrade some glove materials.
Body Protection	A lab coat or a back-closure gown is required.[1] For extensive handling, consider disposable Tyvek-type sleeves or a full suit.[4][8]	Prevents contamination of personal clothing.
Eye Protection	Safety glasses with side shields or splash goggles.[8]	Protects eyes from splashes and aerosols.
Respiratory Protection	A NIOSH-approved N-95 respirator may be required for certain procedures.[1] For weighing and diluting neat chemical, a half-face respirator with a combination filter cartridge (organic vapor/acid gas/HEPA) is recommended.[4] In case of spills or inadequate ventilation, a supplied-air respirator should be used.[3][9]	Protects against inhalation of volatile compounds and aerosols.

Handling and Storage Protocols

All handling of **N-Nitrosodiethylamine-d4** must occur within a designated area to contain any potential contamination.

Engineering Controls:

- Fume Hood/Biosafety Cabinet: All procedures, including weighing, solution preparation, and dose drawing, must be performed in a certified chemical fume hood or a Class II, B2 Biosafety Cabinet (BSC).[\[1\]](#)[\[9\]](#)
- Ventilation: Ensure adequate ventilation to minimize vapor concentrations.[\[8\]](#) Exhaust ventilation should be used to keep airborne levels below exposure limits.[\[8\]](#)

Storage:

- Containers: Store in tightly closed, original containers within a secondary, unbreakable outer container.[\[1\]](#)
- Location: Store in a cool, dark, and well-ventilated area or a fume hood.[\[1\]](#)[\[4\]](#)
- Light Sensitivity: Protect from direct light, as the compound rapidly decomposes.[\[1\]](#)[\[7\]](#)
- Incompatibilities: Store separately from oxidizing agents, reducing agents, strong acids, and other incompatible materials.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Animal Handling (if applicable):

- All animal administrations and cage manipulations must be done in a certified BSC for three days following the final administration.[\[1\]](#)
- Animals may excrete the agent within the first 24 hours.[\[1\]](#) Treat animals as hazardous during this period.[\[1\]](#)
- Dispose of animal bedding as hazardous waste for at least one day after the last treatment.[\[9\]](#)

Spill and Emergency Procedures

Immediate and correct response to a spill is critical to prevent exposure.

- Evacuation: Evacuate non-essential personnel from the spill area.[\[3\]](#)

- Ventilation: Ensure the area is well-ventilated.
- Containment: Use absorbent paper or inert materials like vermiculite or dry sand to absorb the spill.[1][3] Be cautious as it may react with cellulose-based absorbents.[1]
- Cleaning: Wash the contaminated surface with an appropriate solution.[1]
- Disposal: All contaminated materials must be disposed of as hazardous waste.[1]
- First Aid:
 - Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes and remove contaminated clothing.[1][3]
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present.[1][3]
 - Inhalation: Move to fresh air immediately.[1][3]
 - Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [2][6][8]

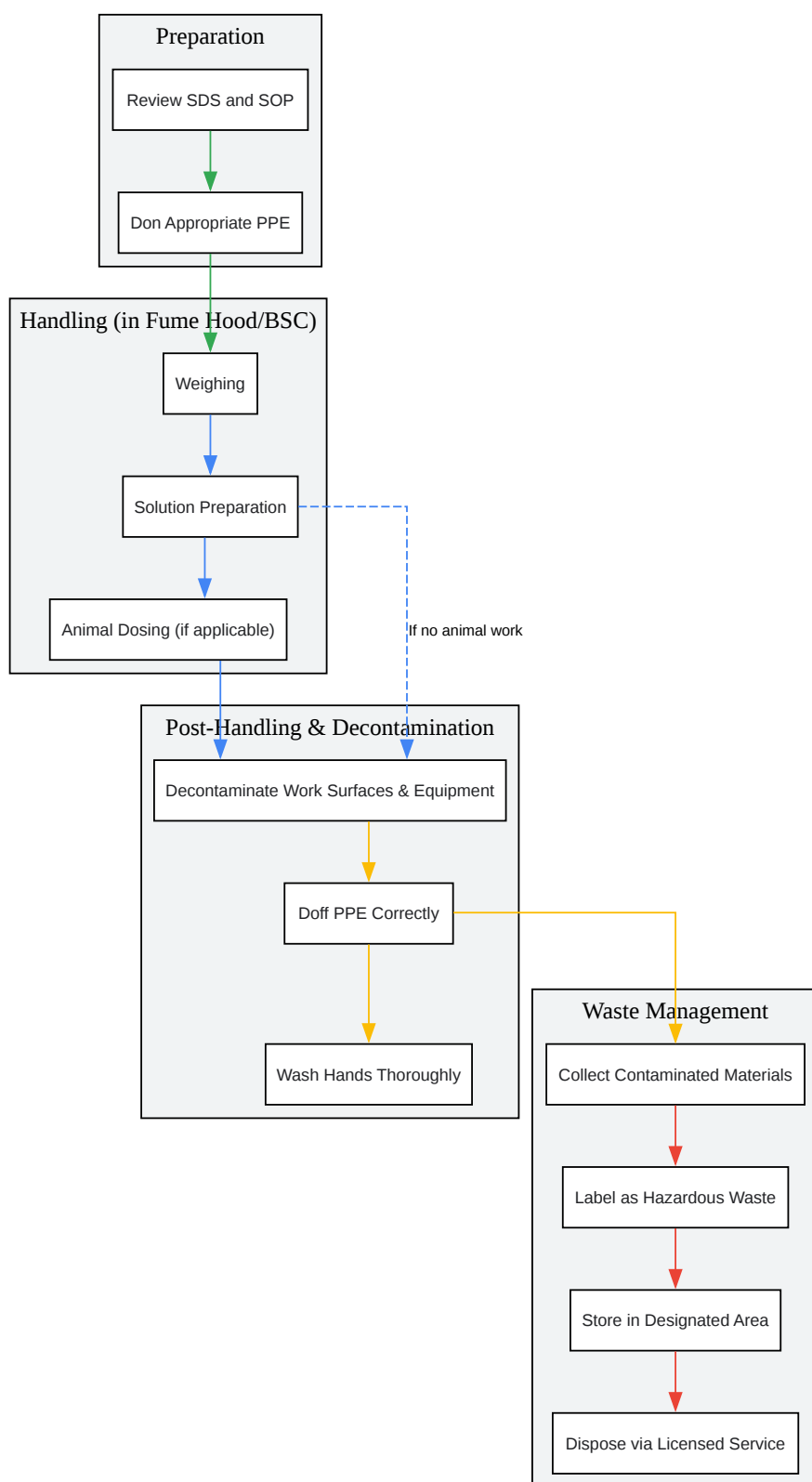
Disposal Plan

All waste containing **N-Nitrosodiethylamine-d4** must be treated as hazardous.

- Waste Collection: Collect all waste, including contaminated PPE and cleaning materials, in properly labeled, sealed containers.[1]
- Labeling: Label waste containers with "HAZARDOUS WASTE," the chemical constituents, and the date of generation.[1]
- Storage: Store waste in a designated area with secondary containment.[1]
- Disposal: Arrange for pickup and disposal through a licensed professional waste disposal service.[4] The material may be dissolved in a combustible solvent and burned in a chemical incinerator with an afterburner and scrubber.[4]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N-Nitrosodiethylamine-d4**, from preparation to disposal.



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